

Application Notes and Protocols: Preparation of BI-11634 Stock Solution

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Compound of Interest

Compound Name: BI-11634

Cat. No.: B606070

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These application notes provide a detailed protocol for the preparation of a stock solution of **BI-11634**, a factor Xa inhibitor. Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

BI-11634: Key Data

BI-11634 is a small molecule inhibitor with potential applications in cardiovascular research. A summary of its relevant chemical and physical properties is provided in the table below.

Property	Value
Chemical Name	sodium (R)-(1-(6-chloro-1H-benzo[d]imidazol-2-yl)-2-methoxyethyl)(3-methyl-4-(3-oxomorpholino)benzoyl)amide
CAS Number	1622159-00-5 (Na salt)
Molecular Formula	C ₂₂ H ₂₂ ClN ₄ NaO ₄
Molecular Weight	464.88 g/mol [1][2]
Appearance	Solid
Solubility in DMSO	≥ 40 mg/mL
Solubility in Water	Slightly or not soluble
Solubility in Ethanol	Slightly or not soluble

Experimental Protocol: Preparation of a 10 mM BI-11634 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BI-11634** in dimethyl sulfoxide (DMSO).

Materials:

- **BI-11634** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **BI-11634** powder to room temperature to prevent condensation of moisture.
- Weighing **BI-11634**: Carefully weigh out the desired amount of **BI-11634** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.65 mg of **BI-11634**.

Calculation:

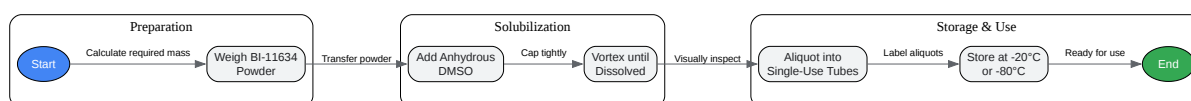
- $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
- $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 464.88 \text{ g/mol} = 0.00465 \text{ g} = 4.65 \text{ mg}$
- Dissolving in DMSO: Add the appropriate volume of high-quality, anhydrous DMSO to the vial containing the **BI-11634** powder. For the example above, add 1 mL of DMSO.
- Solubilization: Tightly cap the vial and vortex thoroughly until the **BI-11634** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may assist in dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in microcentrifuge tubes.
- Storage: Store the aliquots of the **BI-11634** stock solution at -20°C or -80°C for long-term storage. When stored properly, the stock solution in DMSO should be stable for several months.

Important Considerations:

- DMSO Quality: Use high-purity, anhydrous DMSO to prevent compound degradation. DMSO is hygroscopic and will readily absorb water from the atmosphere.

- **Final DMSO Concentration in Assays:** When preparing working solutions for cell-based assays, ensure the final concentration of DMSO in the culture medium is low (typically less than 0.1% to 0.5%) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.
- **Safety Precautions:** Always handle **BI-11634** and DMSO in a well-ventilated area, preferably a chemical fume hood. Wear appropriate personal protective equipment.

Workflow for BI-11634 Stock Solution Preparation



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References

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